

"synthesis and properties of calcium plumbate for scientific research"

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Compound of Interest

Compound Name: CALCIUM PLUMBATE

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An In-depth Technical Guide to the Synthesis and Properties of **Calcium Plumbate** (Ca_2PbO_4) for Scientific Research

Introduction

Calcium plumbate, with the chemical formula Ca_2PbO_4 , is an inorganic mixed-metal oxide compound.^[1] Historically, it was first prepared by G. Kassner in 1894.^[1] While initially used as a source of oxygen, its primary application since the mid-20th century has been as an effective anti-corrosive pigment in paints and coatings, offering an alternative to red lead.^{[1][2]} In this context, it is believed to passivate both the cathodic and anodic regions on iron and steel surfaces.^[2] The compound typically features lead in the +4 oxidation state (Pb(IV)) within a plumbate anion.^[1] Structurally, the Pb^{4+} ions are bonded to six oxygen atoms, forming a network of PbO_6 octahedra, with Ca^{2+} ions situated within this network.^{[1][3]} This guide provides a detailed overview of the synthesis methods, experimental protocols, and key properties of **calcium plumbate** relevant to scientific research.

Synthesis Methodologies

The synthesis of **calcium plumbate** (Ca_2PbO_4) is primarily achieved through two principal routes: the conventional high-temperature solid-state reaction and solution-based sol-gel methods.

- Solid-State Reaction: This is the traditional and most straightforward method for producing **calcium plumbate**. It involves the high-temperature reaction of calcium and lead oxide

precursors.^[1] The process relies on the diffusion of ions through the solid materials to form the desired product.^[1] Key advantages include the use of readily available, low-cost raw materials and a simple process flow suitable for large-scale production.^[2]

- Sol-Gel Method (Pechini Route): The sol-gel process, particularly the Pechini method, offers a wet-chemical route to synthesize finely dispersed, homogenous oxide materials at lower temperatures than solid-state reactions.^{[1][4]} This method involves the chelation of metal cations by a hydroxycarboxylic acid (like citric acid) in an aqueous solution, followed by polymerization with a polyhydroxy alcohol (like ethylene glycol) to form a solid polymeric resin.^[1] Upon heating, this resin decomposes, yielding the final oxide product with extremely small particle sizes.^[1] Studies have shown that single-phase Ca_2PbO_4 can be formed at 800 °C after just 2 hours of annealing using this method.^[4]

Experimental Protocols

Solid-State Synthesis Protocol

This protocol is based on a method designed to produce high-purity Ca_2PbO_4 powder.^[2]

1. Precursor Preparation and Mixing:

- Weigh stoichiometric amounts of a calcium salt (e.g., calcium oxide, CaO) and a lead salt (e.g., lead(II) oxide, PbO , or lead nitrate).^[2] A typical molar ratio of calcium to lead is 2:1.^[2]
- For example, use 5.0g of PbO and 2.5 - 4.0g of CaO .^[2]
- Thoroughly grind the precursor powders together in an agate mortar to ensure complete and uniform mixing.^[2]

2. High-Temperature Calcination:

- Compact the mixed powder into a corundum crucible.^[2]
- Place the crucible in a muffle furnace and heat to a temperature between 600 °C and 800 °C.^[2]
- Maintain this temperature for a soaking time of 24 hours to allow the reaction to complete, forming Ca_2PbO_4 .^[2]

3. Purification and Product Recovery:

- After cooling, grind the resulting product to a particle size of 60-120 microns and sieve.^[2]

- Wash the powder by ultrasonic cleaning for 3-8 cycles (2-10 minutes each) using a washing solution (e.g., 0.5%-3% ammonium chloride solution or an acidic solution with a pH of 4-5).
[2]
- Filter the product to separate it from the washing solution.[2]
- Wash the filtered product with deionized water for another 3-8 cycles.[2]
- Perform a final solid-liquid separation via filtration under reduced pressure and dry the resulting powder in an oven to obtain pure Ca_2PbO_4 .[2]

Sol-Gel Synthesis Protocol (Pechini Method)

This protocol is a representative procedure based on the principles of the Pechini process, which has been successfully applied to Ca_2PbO_4 synthesis.[1][4]

1. Precursor Solution and Chelation:

- Dissolve stoichiometric amounts of calcium and lead salts (e.g., calcium nitrate and lead nitrate) in distilled water.
- Add a hydroxycarboxylic acid, such as citric acid, to the solution. The molar ratio of citric acid to total metal cations is typically greater than 1 to ensure complete chelation.
- Stir the solution until the salts and citric acid are fully dissolved, forming metal-citrate complexes.

2. Polymerization and Gel Formation:

- Add a polyhydroxy alcohol, such as ethylene glycol, to the solution.
- Heat the solution on a hot plate to between 150 °C and 250 °C.[1] This promotes a polyesterification reaction between the citrate complexes and the ethylene glycol, gradually increasing the solution's viscosity.
- Continue heating to evaporate excess water, resulting in a solid, transparent polymeric resin or gel.[1]

3. Calcination:

- Place the dried resin in a crucible and transfer it to a furnace for calcination.
- First, heat at a lower temperature (e.g., 400 °C) to decompose the organic resin.
- Then, increase the temperature to 800 °C and anneal for at least 2 hours to crystallize the Ca_2PbO_4 phase.[4]

4. Final Product:

- After cooling, the resulting product is a finely powdered Ca_2PbO_4 . Further grinding may be performed if necessary.

Visualization of Synthesis Workflows

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Properties of Calcium Plumbate (Ca_2PbO_4)

The properties of **calcium plumbate** have been characterized through various experimental and computational methods.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of Ca_2PbO_4 are summarized in the table below.

Property	Value	Citations
Chemical Formula	Ca_2PbO_4	[3] [5]
Molecular Weight	351.35 g/mol	[3]
Appearance	Orange to brown crystalline powder	[5]
Density	5.71 - 5.82 g/cm ³	[5] [6]
Melting Point	Decomposes (Peritectic reaction at $980 \pm 2^\circ\text{C}$)	[5]
Solubility	Insoluble in H_2O ; Decomposed by hot H_2O ; Soluble in acids with decomposition	[5]

Structural and Dielectric Properties

Ca_2PbO_4 crystallizes in an orthorhombic system and its structure has been well-defined. Computational studies have also provided insight into its dielectric properties.

Property	Value	Citations
Crystal System	Orthorhombic	[5]
Space Group	Pbam (No. 55)	[5]
Lattice Parameters	$a = 5.901 \text{ \AA}$, $b = 9.908 \text{ \AA}$, $c = 3.427 \text{ \AA}$	[6]
Coordination Geometry	Ca ²⁺ : 7-coordinate; Pb ⁴⁺ : 6-coordinate (octahedral)	[5]
Dielectric Tensor (Electronic)	$\epsilon_{11} = 4.48$, $\epsilon_{22} = 4.72$, $\epsilon_{33} = 4.90$	[6]
Dielectric Tensor (Total)	$\epsilon_{11} = 13.46$, $\epsilon_{22} = 16.82$, $\epsilon_{33} = 15.44$	[6]

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